

# safety and handling precautions for (R)-(+)-1-(4-Methoxyphenyl)ethylamine

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## Compound of Interest

Compound Name: (R)-(+)-1-(4-Methoxyphenyl)ethylamine

Cat. No.: B152096

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## An In-depth Technical Guide to the Safety and Handling of (R)-(+)-1-(4-Methoxyphenyl)ethylamine

This guide provides comprehensive safety and handling information for **(R)-(+)-1-(4-Methoxyphenyl)ethylamine**, intended for researchers, scientists, and professionals in drug development. The following sections detail the hazards, protective measures, emergency procedures, and relevant experimental protocols associated with this compound.

## Hazard Identification and Classification

**(R)-(+)-1-(4-Methoxyphenyl)ethylamine** is classified as a hazardous substance. It is harmful if swallowed, causes severe skin burns and eye damage, and may cause respiratory irritation.[1]  
[2] It may also cause an allergic skin reaction and is harmful to aquatic life with long-lasting effects.[3]

GHS Classification:

- Acute Toxicity, Oral (Category 4)[1][3]
- Skin Corrosion/Irritation (Category 1B)[3]
- Serious Eye Damage/Eye Irritation (Category 1)[1][3]
- Skin Sensitization (Category 1A)[3]

- Specific target organ toxicity — single exposure (Category 3), Respiratory system[1]
- Hazardous to the aquatic environment, long-term hazard (Category 3)[3]

## Quantitative Safety and Physical Data

The following table summarizes the key quantitative data for **(R)-(+)-1-(4-Methoxyphenyl)ethylamine**.

Property	Value	Reference
Toxicological Data		
Acute Oral Toxicity (LD50, rat, female)	> 300 - < 2000 mg/kg bw	[4]
Acute Dermal Toxicity (LD50)	No data available	
Acute Inhalation Toxicity (LC50)	No data available	
Aquatic Toxicity (EC50, Daphnia magna, 48h)	53 mg/L	[4]
Microorganism Toxicity (EC10, activated sludge)	120 mg/L (180 min)	[4]
Physical and Chemical Properties		
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO	[5]
Molecular Weight	151.21 g/mol	[6]
Appearance	Clear, colorless to pale yellow liquid	[5]
Density	1.024 g/mL at 20°C	[7][8]
Boiling Point	244.07 °C at 1013.25 hPa	[4]
Flash Point	99.3 °C	[4]
Water Solubility	10 g/L	[7][8]
Partition Coefficient (log Pow)	1.568 at 25°C	[4]
pH	11 (10 g/L aqueous solution)	[5]

## Experimental Protocols for Hazard Assessment

The following are summaries of standardized methodologies for assessing the key hazards of **(R)-(+)-1-(4-Methoxyphenyl)ethylamine**.

## Skin Corrosion/Irritation Testing (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause irreversible or reversible skin damage.

Methodology:

- **Animal Model:** A single healthy young adult albino rabbit is typically used for the initial test.
- **Preparation:** The fur on the dorsal area of the trunk is clipped 24 hours before the test.
- **Application:** A dose of 0.5 mL of the liquid test substance is applied to a small area (approximately 6 cm<sup>2</sup>) of the skin and covered with a gauze patch and non-irritating tape.
- **Exposure:** The exposure duration is typically 4 hours.
- **Observation:** After exposure, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and then for 14 days.
- **Scoring:** Lesions are scored based on a standardized scale. If a corrosive effect is observed, the test is terminated. If no corrosive effect is seen, a confirmatory test on two additional animals may be performed.

## Serious Eye Damage/Irritation Testing (Based on OECD Guideline 405)

This test determines the potential of a substance to cause serious and potentially irreversible damage to the eye.

Methodology:

- **Animal Model:** A single healthy young adult albino rabbit is used for the initial test.
- **Pre-Test Examination:** Both eyes of the animal are examined for any pre-existing irritation or defects.
- **Application:** A single dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye. The other eye serves as a control. The eyelids are gently held

together for about one second.

- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application. Observations are made for corneal opacity, iris lesions, and conjunctival redness and swelling (chemosis). The observation period can be extended up to 21 days to assess the reversibility of any effects.
- **Scoring:** The severity of the eye lesions is scored using a standardized system. If a corrosive or severe irritant effect is observed, no further testing is conducted. A confirmatory test may be performed on additional animals if the initial results are not conclusive.

## Safe Handling and Storage

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- An eyewash station and safety shower must be readily accessible.

### Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.[\[5\]](#)
- **Skin Protection:** Wear impervious protective clothing, including a lab coat and appropriate gloves (e.g., nitrile rubber).
- **Respiratory Protection:** If working outside of a fume hood or if vapors are likely to be generated, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors/ammonia should be used.[\[1\]](#)

### Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Do not breathe vapors or mists.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]](#)

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

### First-Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#)

### Accidental Release Measures

- Small Spills: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE and contain the spill. Prevent the spill from entering drains. Notify environmental health and safety personnel.

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

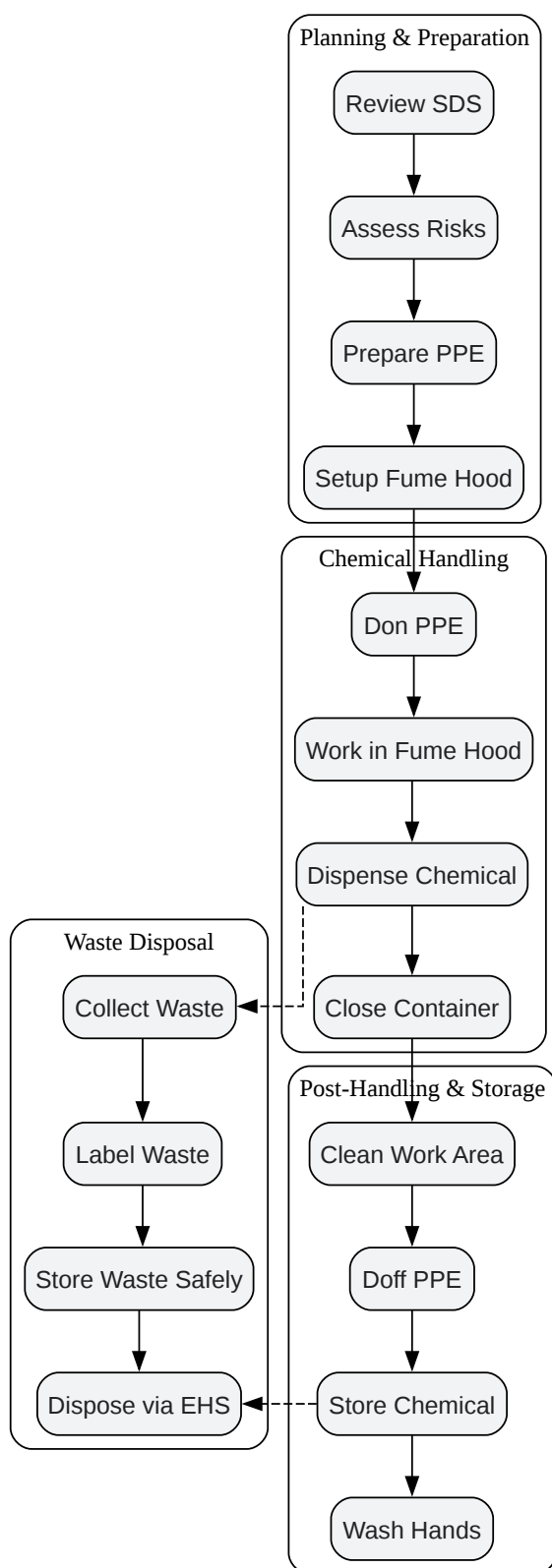
- Specific Hazards: Thermal decomposition can produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[\[2\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[\[2\]](#)

## Waste Disposal

Dispose of this chemical and its container in accordance with local, state, and federal regulations. Do not allow it to enter the environment.[\[1\]](#)

## Visual Workflow Diagrams

The following diagrams illustrate key safety workflows for handling **(R)-(+)-1-(4-Methoxyphenyl)ethylamine**.



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Safe chemical handling workflow.





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PPE selection workflow.

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